

Cy3B NHS Ester: A Comparative Guide for STORM and STED Microscopy

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Compound of Interest

Compound Name: Cy3B NHS Ester

Cat. No.: B12384938

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For researchers, scientists, and drug development professionals navigating the complexities of super-resolution microscopy, the choice of fluorescent probe is paramount. This guide provides an objective comparison of **Cy3B NHS Ester**'s performance in two of the most prominent super-resolution techniques: Stochastic Optical Reconstruction Microscopy (STORM) and Stimulated Emission Depletion (STED) microscopy. We present a detailed analysis of its suitability, compare it with common alternatives, and provide supporting experimental data and protocols to inform your experimental design.

Cy3B NHS Ester: An Overview

Cy3B NHS Ester is a bright and photostable orange-fluorescent dye that has gained traction in the field of super-resolution microscopy.^{[1][2]} It is an improved version of the Cy3 dye, offering significantly increased fluorescence quantum yield and photostability.^{[1][2][3]} The N-hydroxysuccinimidyl (NHS) ester reactive group allows for straightforward covalent labeling of primary amines on proteins and other biomolecules.^[1]

Cy3B NHS Ester in STORM Microscopy

In STORM, the ability of a fluorophore to be reversibly photoswitched between a fluorescent "on" state and a dark "off" state is critical for achieving high-resolution images. Cy3B has been identified as a high-performing red dye for STORM, particularly valuable for multicolor imaging schemes.^[4]

Performance Comparison for STORM

To provide a clear comparison, the following table summarizes the key photophysical and photoswitching properties of **Cy3B NHS Ester** alongside common alternatives for STORM microscopy.

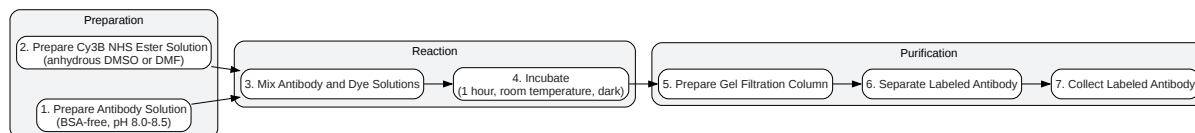
Fluorophore	Excitation Max (nm)	Emission Max (nm)	Extinction Coefficient (cm ⁻¹ M ⁻¹)	Photon Count per Switching Event	Imaging Buffer Recommendation	Key Characteristics
Cy3B	559	570	130,000	~1365 (MEA) to ~2057 (BME)[4]	BME or MEA-based buffers[1]	High-performing red dye for STORM, good for multicolor imaging.[4]
Alexa Fluor 568	578	603	91,300	Data not consistently reported, but considered a good dye for dSTORM.	MEA-based buffers[1]	A common alternative to Cy3B with good performance.[5][6]
CF™568	562	583	100,000	Reported to outperform Cy3B in some STORM applications.[7]	MEA-based buffers	A very promising alternative with high brightness and photostability.[7]
Alexa Fluor 647	650	668	270,000	~3823 (MEA) to ~5202 (BME)[4]	BME or MEA-based buffers[1]	Considered one of the best dyes for dSTORM due to high

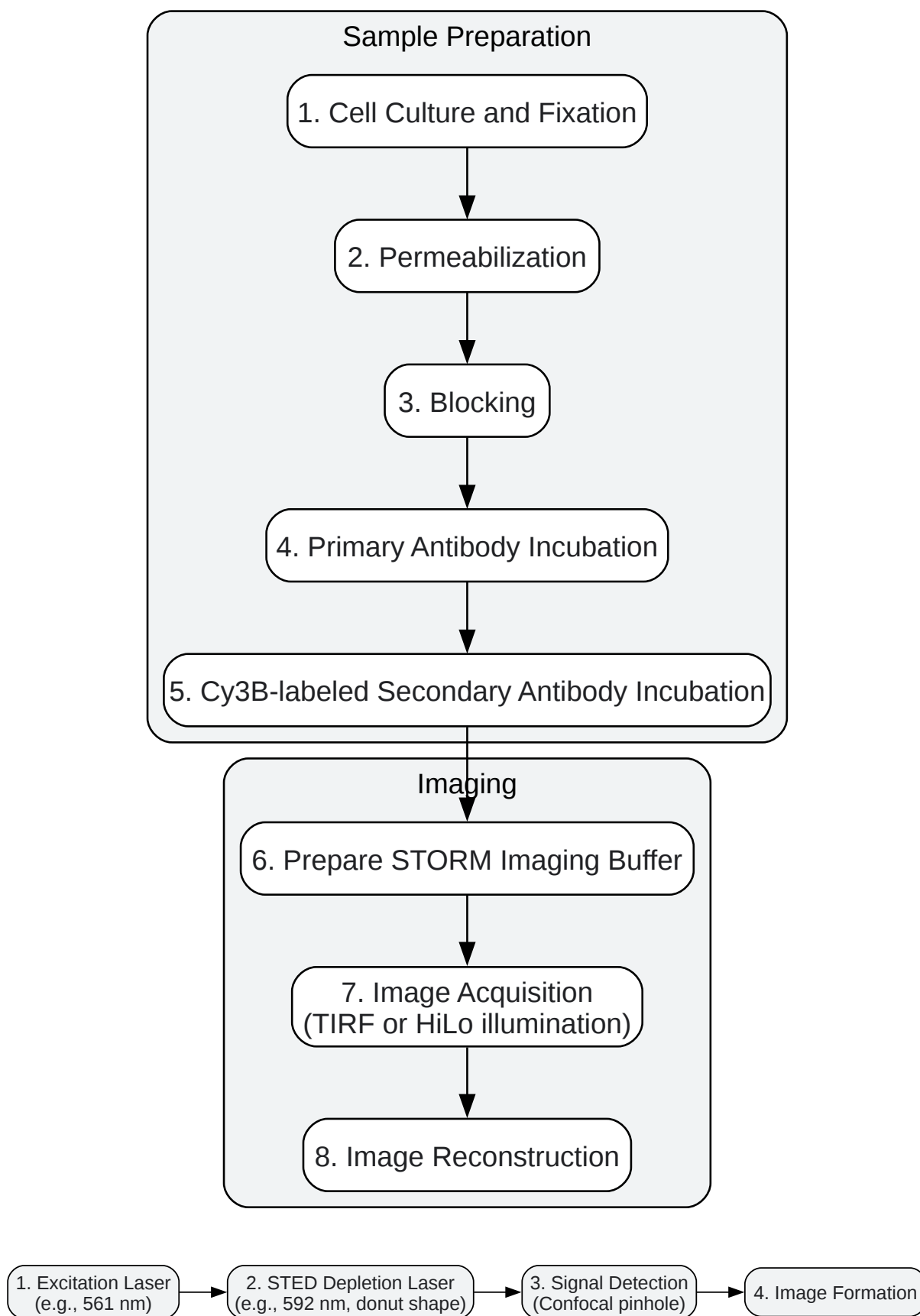
photon

yield.[8]

Experimental Protocol: Antibody Labeling with **Cy3B NHS Ester** for STORM

This protocol outlines the general steps for labeling an antibody with **Cy3B NHS Ester**.





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